

5-Chloropyrimidine-2-carbonitrile chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloropyrimidine-2-carbonitrile

Cat. No.: B1584771

[Get Quote](#)

An In-depth Technical Guide to **5-Chloropyrimidine-2-carbonitrile** for Advanced Research

Executive Summary: This guide provides a comprehensive technical overview of **5-Chloropyrimidine-2-carbonitrile**, a key heterocyclic building block in modern medicinal chemistry. We delve into its fundamental chemical structure, IUPAC nomenclature, and physicochemical properties. The document further explores a validated synthetic pathway, offering mechanistic insights and a detailed experimental protocol. Emphasis is placed on its strategic application in the development of targeted therapeutics, particularly kinase inhibitors. Finally, essential safety, handling, and storage protocols are outlined to ensure its responsible use in a research environment. This paper is intended for researchers, chemists, and drug development professionals seeking to leverage this versatile intermediate in their discovery programs.

Introduction to 5-Chloropyrimidine-2-carbonitrile

The pyrimidine scaffold is a cornerstone of medicinal chemistry, forming the core of numerous natural and synthetic bioactive compounds, including nucleobases and a wide array of approved drugs.^[1] Its unique electronic properties and ability to form multiple hydrogen bonds make it a privileged structure in drug design. Within this class, **5-Chloropyrimidine-2-carbonitrile** (CAS No. 38275-56-8) emerges as a highly valuable and versatile intermediate. The presence of three distinct functional groups—the electron-deficient pyrimidine ring, a reactive chlorine atom at the 5-position, and a cyano group at the 2-position—provides multiple handles for synthetic diversification. This strategic arrangement allows for sequential and site-

selective modifications, making it an ideal starting point for constructing complex molecular architectures aimed at high-value biological targets.

Chemical Identity and Properties

A precise understanding of the molecule's fundamental characteristics is paramount for its effective application in synthesis and research.

Chemical Structure

The structure consists of a pyrimidine ring substituted with a chlorine atom at position 5 and a nitrile group at position 2.

Caption: Chemical Structure of **5-Chloropyrimidine-2-carbonitrile**

IUPAC Name and Key Identifiers

- IUPAC Name: 5-chloro-2-pyrimidinecarbonitrile[2]
- CAS Number: 38275-56-8[2][3]
- Molecular Formula: C₅H₂ClN₃[4]
- Molecular Weight: 139.54 g/mol [2][4]
- InChI Key: XCZYVEHAGNDPGY-UHFFFAOYSA-N[2]

Physicochemical Properties

The physical and chemical properties of **5-Chloropyrimidine-2-carbonitrile** are summarized below. These characteristics are critical for determining appropriate solvents, reaction conditions, and purification methods.

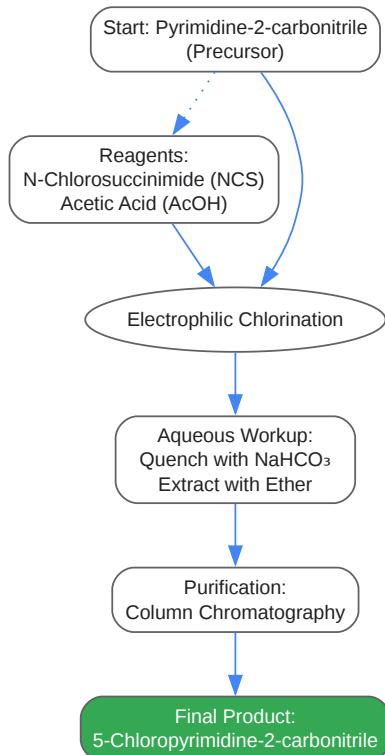
Property	Value	Source(s)
Appearance	White to off-white solid	[4]
Melting Point	63 - 66 °C	[5]
Boiling Point	75 - 76 °C at 13 hPa	[5]
Solubility in Water	Low solubility	[4]
Solubility in Organic Solvents	Soluble in dichloromethane, chloroform, and other common organic solvents	[4]

Synthesis and Mechanistic Insights

The synthesis of functionalized pyrimidines is a well-established field. **5-Chloropyrimidine-2-carbonitrile** can be synthesized through electrophilic chlorination of a suitable pyrimidine precursor. A common and effective method involves the use of N-Chlorosuccinimide (NCS) as the chlorinating agent.

Causality of Reagent Choice:

- **N-Chlorosuccinimide (NCS):** NCS is selected as an electrophilic chlorinating agent because it provides a source of "Cl⁺". The pyrimidine ring, while electron-deficient overall, can be activated towards electrophilic substitution at the C5 position, particularly with activating groups present or under acidic conditions. NCS is a mild, easy-to-handle solid, making it preferable to gaseous chlorine for laboratory-scale synthesis.
- **Acetic Acid (AcOH):** Acetic acid often serves as the solvent and a catalyst. It can protonate the pyrimidine ring, further activating it towards electrophilic attack. Its high boiling point allows the reaction to be conducted at elevated temperatures to ensure a reasonable reaction rate.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **5-Chloropyrimidine-2-carbonitrile**.

Experimental Protocol: Synthesis via Electrophilic Chlorination

This protocol is based on established methods for the C5 chlorination of activated pyrimidine systems.[6]

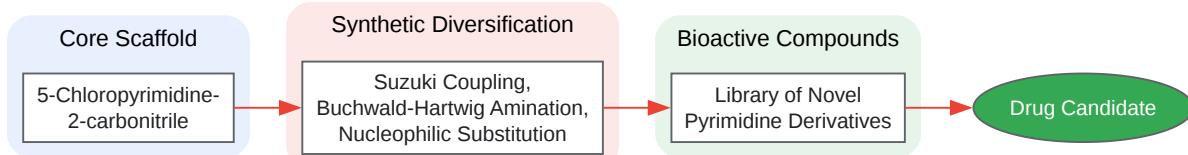
- Reaction Setup: To a stirred solution of a suitable precursor, such as 4,6-dimethoxypyrimidine-2-carbonitrile (1.0 eq), in glacial acetic acid (AcOH), add N-chlorosuccinimide (NCS) (3.0 eq) in one portion at room temperature (approx. 20 °C).[6]
- Heating: Protect the reaction mixture with a CaCl₂ drying tube and heat the mixture to approximately 117 °C.[6]
- Monitoring: Monitor the reaction progress by Thin-Layer Chromatography (TLC) until the starting material is completely consumed (typically 24 hours).[6]

- **Workup:** After cooling to room temperature, carefully pour the reaction mixture into a separatory funnel containing diethyl ether (Et₂O) and water.[6]
- **Neutralization & Extraction:** Slowly add a saturated solution of sodium bicarbonate (NaHCO₃) to neutralize the acetic acid. Separate the layers and extract the aqueous layer with additional diethyl ether.[7]
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude solid by column chromatography on silica gel to afford the pure 5-chlorinated pyrimidine derivative.

Applications in Drug Discovery and Development

5-Chloropyrimidine-2-carbonitrile is not typically a final drug product but rather a crucial intermediate. Its value lies in its ability to serve as a scaffold for building more complex molecules with tailored biological activities. The pyrimidine-5-carbonitrile core is a known pharmacophore in various therapeutic areas, particularly oncology.

- **Kinase Inhibitors:** Many small-molecule kinase inhibitors feature a heterocyclic core that anchors the molecule within the ATP-binding pocket of the enzyme. Pyrimidine-5-carbonitrile derivatives have been extensively investigated as inhibitors of key kinases in cancer signaling pathways, such as Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2) and Epidermal Growth Factor Receptor (EGFR).[8][9] The cyano group can act as a hydrogen bond acceptor, while the chloro-substituted position provides a vector for introducing substituents that can target specific sub-pockets of the kinase domain, thereby enhancing potency and selectivity.
- **Anti-proliferative Agents:** Novel pyrimidine-5-carbonitrile derivatives have demonstrated potent cytotoxic activities against various human cancer cell lines, including colon cancer (HCT-116) and breast cancer (MCF-7), often inducing apoptosis and arresting the cell cycle. [8]

[Click to download full resolution via product page](#)

Caption: Role of **5-Chloropyrimidine-2-carbonitrile** in the drug discovery pipeline.

Safety, Handling, and Storage

Proper handling of **5-Chloropyrimidine-2-carbonitrile** is essential to ensure laboratory safety. The compound is classified as hazardous, and all operations should be conducted inside a certified chemical fume hood.

GHS Hazard Classification

GHS Statement	Description	Source(s)
H302	Harmful if swallowed	[3][5]
H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3][5]
H332	Harmful if inhaled	[3]
H335	May cause respiratory irritation	[3]

Recommended Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only in a chemical fume hood to minimize inhalation risk.[10]
Ensure eyewash stations and safety showers are readily accessible.[11]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[12]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contamination occurs.[10]
- Respiratory Protection: If engineering controls are insufficient, use a full-face respirator with an appropriate cartridge.[12]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[5]

Storage Recommendations

Store **5-Chloropyrimidine-2-carbonitrile** in a cool, dry, and well-ventilated area away from heat sources and incompatible substances like strong oxidizing agents.[4][10] Keep the container tightly sealed to prevent moisture absorption and degradation.[4]

Conclusion

5-Chloropyrimidine-2-carbonitrile is a synthetically tractable and highly valuable building block for drug discovery and development. Its well-defined chemical structure and predictable reactivity allow for the systematic design and synthesis of novel compound libraries. The demonstrated utility of the pyrimidine-5-carbonitrile core in developing potent kinase inhibitors and anti-cancer agents underscores its significance. Adherence to strict safety protocols is mandatory for its handling. For researchers in medicinal chemistry, this compound represents a strategic starting point for programs aimed at discovering next-generation therapeutics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Recent Advances in Pyrimidine-Based Drugs - PMC [pmc.ncbi.nlm.nih.gov]
2. 5-Chloropyrimidine-2-carbonitrile | 38275-56-8 [sigmaaldrich.com]
3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- 4. 5-Chloropyrimidine-2-Carbonitrile | Properties, Uses, Safety Data & Supplier China | High Purity Chemical Manufacturer [nj-finechem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. mdpi.com [mdpi.com]
- 7. arkat-usa.org [arkat-usa.org]
- 8. Design, synthesis, in silico studies, and biological evaluation of novel pyrimidine-5-carbonitrile derivatives as potential anti-proliferative agents, VEGFR-2 inhibitors and apoptotic inducers - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Design, synthesis, and biological evaluation of new pyrimidine-5-carbonitrile derivatives as novel anti-cancer, dual EGFRWT/COX-2 inhibitors with docking studies - PMC [pmc.ncbi.nlm.nih.gov]
- 10. 2-Chloropyrimidine-5-carbonitrile | CAS#:1753-50-0 | Chemsric [chemsrc.com]
- 11. fishersci.com [fishersci.com]
- 12. echemi.com [echemi.com]
- To cite this document: BenchChem. [5-Chloropyrimidine-2-carbonitrile chemical structure and IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584771#5-chloropyrimidine-2-carbonitrile-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com